

# In-Depth Technical Guide: Solubility and Stability of 2-(2-Bromoethyl)pyridine hydrobromide

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## Compound of Interest

**Compound Name:** 2-(2-Bromoethyl)pyridine hydrobromide

**Cat. No.:** B1281705

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **2-(2-Bromoethyl)pyridine hydrobromide**, a key intermediate in pharmaceutical and chemical synthesis. The information herein is intended to support research, development, and formulation activities by providing detailed experimental protocols and insights into the compound's physicochemical properties.

## Core Concepts: Solubility and Stability

Solubility is a critical parameter that influences the bioavailability, formulation, and reaction kinetics of a chemical compound. Understanding the solubility of **2-(2-Bromoethyl)pyridine hydrobromide** in various solvents is essential for its effective use in drug development and organic synthesis.

Stability refers to the ability of a substance to resist chemical change or degradation over time under specific environmental conditions, such as temperature, humidity, and light. Establishing the stability profile of **2-(2-Bromoethyl)pyridine hydrobromide** is crucial for determining its shelf-life, storage conditions, and potential degradation pathways.

## Physicochemical Properties

Property	Value	Reference
CAS Number	72996-65-7	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>9</sub> Br <sub>2</sub> N	<a href="#">[1]</a>
Molecular Weight	266.96 g/mol	<a href="#">[1]</a>
Appearance	White to light yellow powder or crystalline solid	<a href="#">[1]</a>
Melting Point	148-152 °C	<a href="#">[1]</a>

## Solubility Profile

Currently, specific quantitative solubility data for **2-(2-Bromoethyl)pyridine hydrobromide** in a wide range of solvents is not extensively documented in publicly available literature. However, based on the properties of structurally similar compounds such as pyridine hydrobromide and 2-(chloromethyl)pyridine hydrochloride, a qualitative solubility profile can be inferred. The hydrobromide salt form generally enhances aqueous solubility.[\[2\]](#)[\[3\]](#) The compound is known to be soluble in methanol.[\[1\]](#) For experimental purposes, solubility can reportedly be increased by warming the solution to 37°C and employing ultrasonication.

Table of Expected Solubilities (to be determined experimentally):

Solvent	Expected Solubility (mg/mL)
Water	Soluble
Methanol	Soluble
Ethanol	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Dimethylformamide (DMF)	Soluble
Acetonitrile	Sparingly Soluble to Soluble
Dichloromethane	Sparingly Soluble
Acetone	Sparingly Soluble
Toluene	Insoluble
Hexane	Insoluble

## Stability Profile

The hydrobromide salt of 2-(2-bromoethyl)pyridine is more stable than its free base form, which is known to be sensitive to light. For optimal stability, it is recommended to store the compound at room temperature, protected from light and moisture. Alkyl pyridine derivatives, in general, should be stored away from high temperatures, static discharge, and incompatible substances like strong acids and oxidizing agents.<sup>[4]</sup>

Upon thermal decomposition, pyridine hydrobromide is known to yield pyridine and hydrogen bromide.<sup>[2]</sup> It is plausible that **2-(2-bromoethyl)pyridine hydrobromide** would follow a similar thermal degradation pattern, potentially with additional reactions involving the bromoethyl side chain.

## Experimental Protocols

### Protocol for Determination of Equilibrium Solubility

This protocol outlines a method for determining the equilibrium solubility of **2-(2-Bromoethyl)pyridine hydrobromide** in various solvents.

## Materials:

- **2-(2-Bromoethyl)pyridine hydrobromide**
- Selected solvents (e.g., water, methanol, ethanol, DMSO, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

## Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **2-(2-Bromoethyl)pyridine hydrobromide** to a series of vials, each containing a known volume of a different solvent.
  - Ensure there is undissolved solid material at the bottom of each vial.
- Equilibration:
  - Seal the vials tightly and place them in a constant temperature shaker set at a controlled temperature (e.g., 25 °C).
  - Allow the samples to equilibrate for a sufficient period (e.g., 24-48 hours), ensuring constant agitation.
- Sample Collection and Preparation:

- After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid precipitation.
- Centrifuge the withdrawn sample to remove any remaining suspended solids.
- Quantification:
  - Dilute the clear supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
  - Analyze the diluted samples using a validated HPLC method to determine the concentration of the dissolved compound.
  - Prepare a calibration curve using standard solutions of **2-(2-Bromoethyl)pyridine hydrobromide** of known concentrations.
- Calculation:
  - Calculate the solubility in mg/mL or mol/L using the concentration determined from the HPLC analysis and the dilution factor.

## Protocol for Forced Degradation and Stability-Indicating Method Development

This protocol describes a forced degradation study to identify potential degradation products and to develop a stability-indicating analytical method.

Materials:

- **2-(2-Bromoethyl)pyridine hydrobromide**
- Hydrochloric acid (HCl) solution (e.g., 0.1 N)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 N)

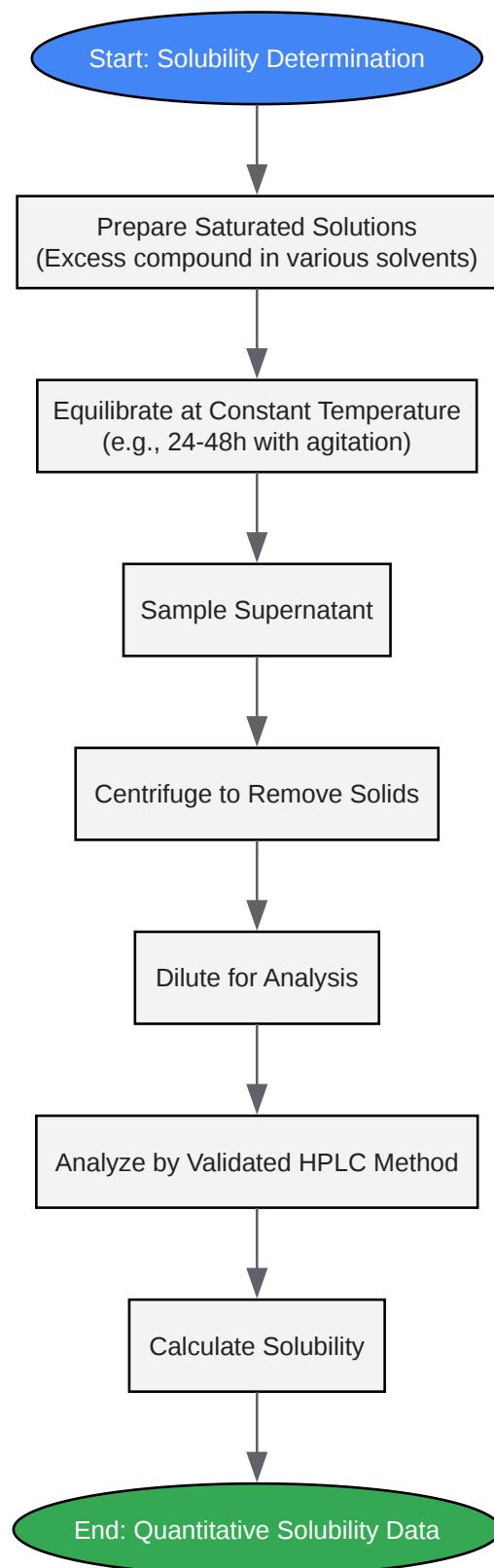
- Hydrogen peroxide ( $H_2O_2$ ) solution (e.g., 3%)
- High-intensity light source (photostability chamber)
- Oven
- HPLC-UV/MS system

**Procedure:**

- Preparation of Stressed Samples:
  - Acid Hydrolysis: Dissolve the compound in 0.1 N HCl and heat at a controlled temperature (e.g., 60 °C) for a defined period.
  - Base Hydrolysis: Dissolve the compound in 0.1 N NaOH and heat at a controlled temperature (e.g., 60 °C) for a defined period. Neutralize the solution before analysis.
  - Oxidative Degradation: Dissolve the compound in a solution of 3%  $H_2O_2$  and keep it at room temperature for a defined period.
  - Thermal Degradation: Expose the solid compound to dry heat in an oven at an elevated temperature (e.g., 80 °C) for a defined period.
  - Photodegradation: Expose the solid compound and a solution of the compound to a high-intensity light source (e.g., ICH Q1B option 2) for a defined period.
  - Control Sample: Prepare a solution of the compound in a neutral solvent and keep it at room temperature, protected from light.
- Analysis of Stressed Samples:
  - Analyze all stressed samples and the control sample by HPLC-UV/MS.
  - Develop an HPLC method with a gradient elution profile that separates the parent compound from all degradation products.

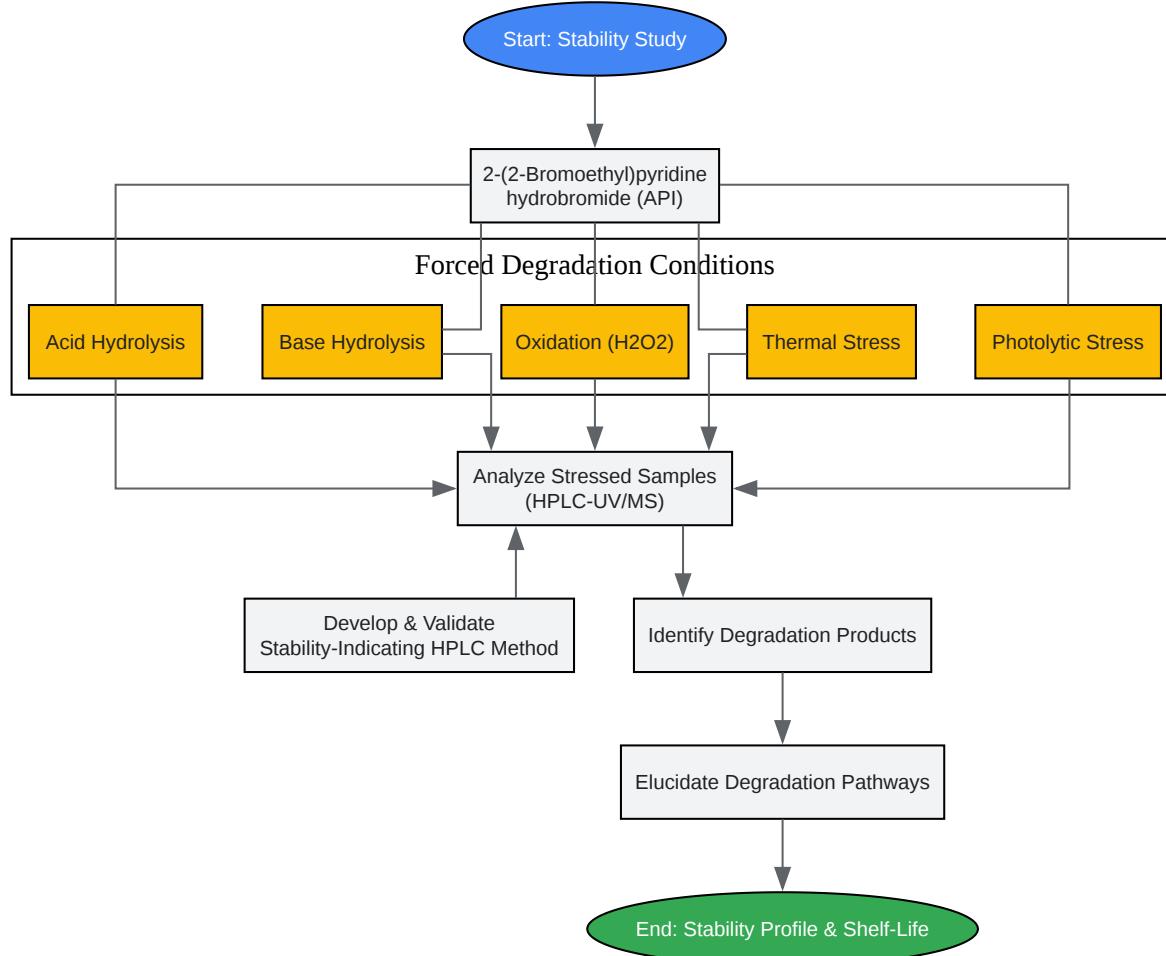
- The mass spectrometer will aid in the identification of the molecular weights of the degradation products.
- Method Validation:
  - Validate the developed HPLC method for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines. The method is considered stability-indicating if it can resolve the parent peak from all degradation product peaks.

## Visualizations



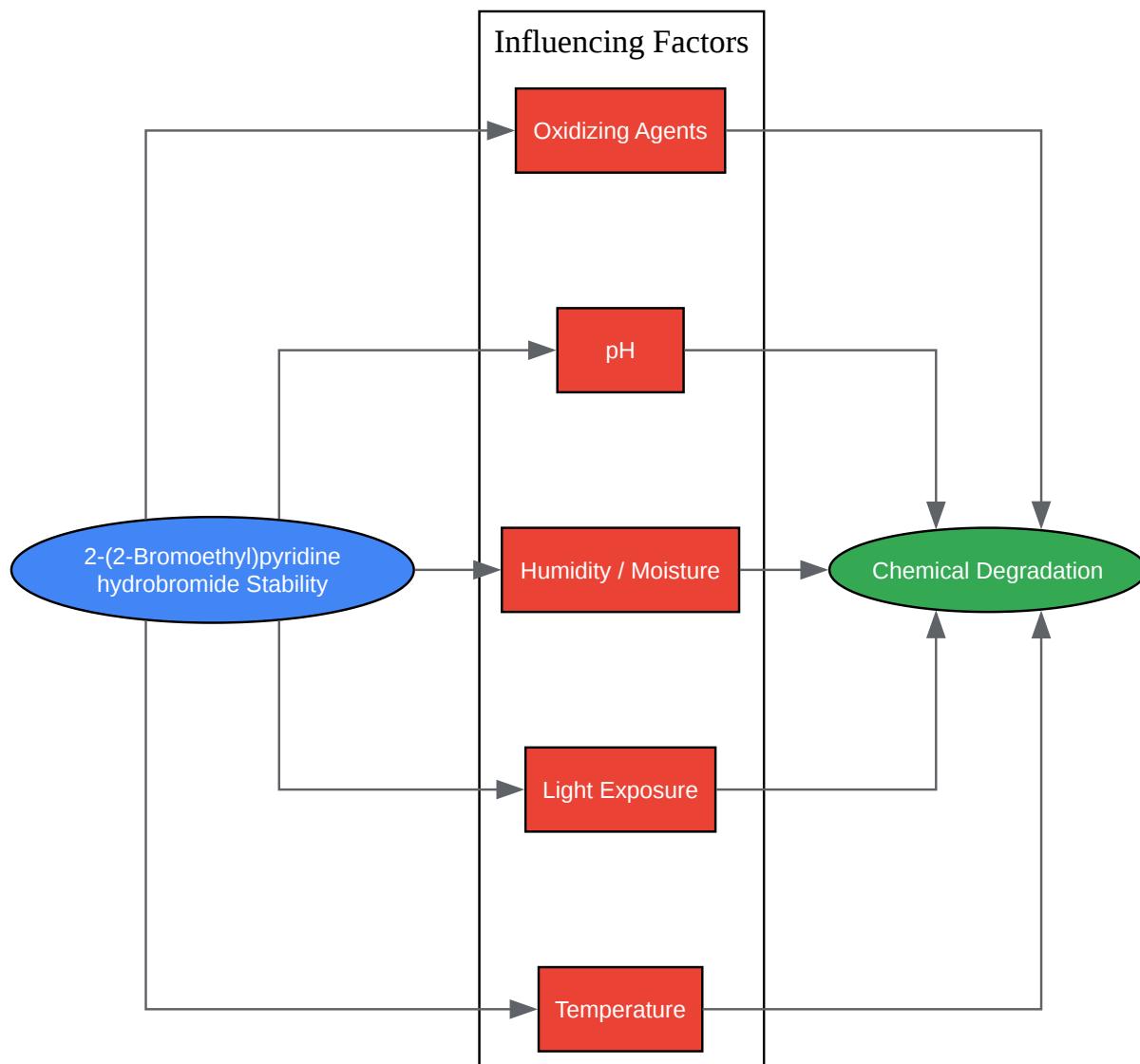
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Caption: Experimental workflow for determining the equilibrium solubility.



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Caption: Workflow for forced degradation studies and stability method development.



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Caption: Factors influencing the stability of the compound.

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## References

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